

# 1,11-Undecanediol synthesis yield improvement

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

Get Quote

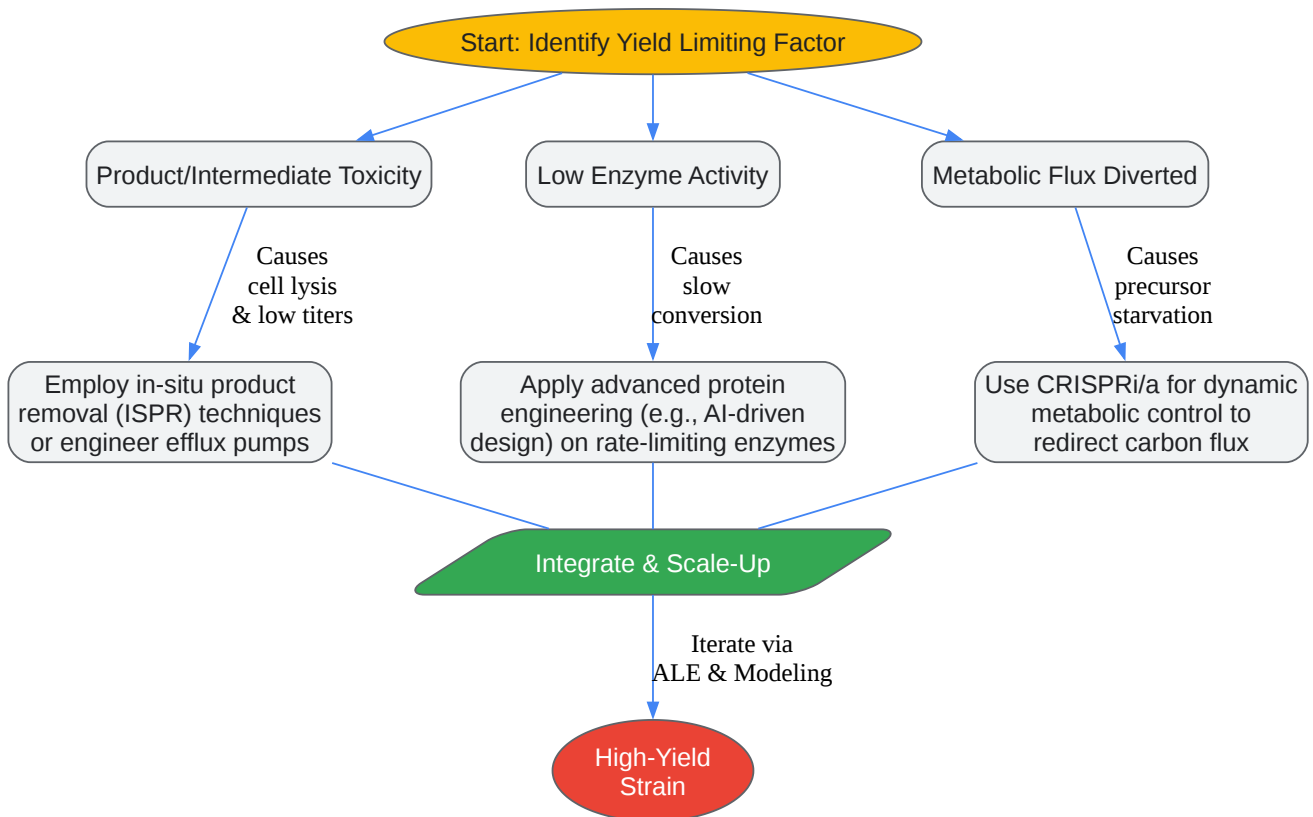
## Microbial Biosynthesis Pathways

Current research and development efforts are heavily focused on **microbial biosynthesis** as a sustainable and high-yield alternative. The table below summarizes the core pathways and their characteristics [1].

Pathway Name	Primary Feedstock(s)	Key Strengths	Major Challenges / Yield-Limiting Factors
Fatty Acid Biosynthesis	Glucose, renewable sugars	Utilizes established central metabolism; potential for high carbon yield	Native metabolic flux limitations; competition with cell growth
Reversed $\beta$ -Oxidation	Fatty acids, n-alkanes	High theoretical yield from suitable substrates; streamlined pathway	Intermediate/product toxicity; requires specific enzyme engineering
Cycloalkane-derived	Cycloalkanes	Access to unique carbon skeletons	Pathway complexity; limited host organism compatibility
Adipic Acid-derived	Adipic acid	Uses a well-known chemical intermediate	Cost of adipic acid; number of enzymatic steps required

## Optimization Strategies & Troubleshooting

To address the challenges in microbial production, particularly within the promising reversed  $\beta$ -oxidation and fatty acid biosynthesis pathways, the following integrated strategies are recommended. The workflow below visualizes this systematic optimization cycle.



[Click to download full resolution via product page](#)

## Metabolic Engineering and Strain Optimization

- **Accelerate Chassis Development:** Rapidly select and optimize microbial hosts (e.g., *E. coli*, *Yarrowia lipolytica*) for high precursor flux and product tolerance [1].
- **Dynamic Metabolic Control:** Use tools like CRISPR interference/activation (CRISPRi/a) to dynamically control metabolic pathways, down-regulating competing reactions and ensuring carbon is directed toward 1,11-Undecanediol synthesis [1].

## Enzyme and Pathway Engineering

- **Enhance Key Enzyme Activity:** Identify and engineer **rate-limiting enzymes** in the pathway. Focus on improving their catalytic activity, stability, and expression levels using advanced **protein engineering techniques** [1].
- **AI-Driven Design:** Leverage **AI-driven enzyme design** to predict and generate superior enzyme variants for higher conversion rates [1].

## Process Optimization

- **Manage Toxicity:** Implement **in-situ product removal (ISPR)** techniques or engineer robust efflux pumps to mitigate the toxicity of 1,11-Undecanediol and its intermediates to the microbial host, which is a major constraint on final titer and yield [1].
- **Leverage Adaptive Evolution:** Use **Adaptive Laboratory Evolution (ALE)** to generate host strains with improved fitness, health, and productivity under industrial fermentation conditions [1].

## Core Chemical Properties for Process Design

Understanding the fundamental physicochemical properties of 1,11-Undecanediol is crucial for downstream process design and purification, which directly impact the overall recovered yield [2].

Property	Value / Description	Significance for Synthesis & Purification
CAS Number	765-04-8	Unique identifier for ordering and regulatory compliance.

Property	Value / Description	Significance for Synthesis & Purification
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O <sub>2</sub>	-
Melting Point	62 °C	Informs temperature control for product crystallization and solid handling.
Boiling Point	~271.93 °C (Est.)	Critical for designing distillation-based purification steps.
Solubility	Slightly soluble in Chloroform and Methanol	Guides choice of solvents for extraction, recrystallization, and analysis.

## Frequently Asked Questions (FAQs)

### What are the main drawbacks of traditional chemical synthesis?

Traditional fossil-based processes face challenges including **fluctuations in raw material prices**, high energy consumption, and increasingly **stringent environmental regulations**. These factors can make yield optimization economically and technically challenging [3].

### Why is microbial production considered a superior approach for yield improvement?

Microbial biosynthesis utilizes renewable feedstocks like glucose, offering a more sustainable route. More importantly, it provides a **highly tunable platform** through metabolic engineering, allowing researchers to systematically optimize every step of the pathway for maximum carbon conversion to the target product [1].

### My microbial titers are stagnating. What is the most likely cause?

A common bottleneck is **product and intermediate toxicity**, which inhibits cell growth and metabolism, thereby limiting the final yield. Your primary strategy should be to address this through **host robustness engineering** and **process integration** methods like in-situ product removal [1].

## Where is most of the production and R&D for this chemical concentrated?

Globally, a significant portion of both production and innovation, particularly for cost-effective chemical synthesis, is concentrated in **Asia, specifically China**. However, cutting-edge R&D into bio-based synthesis is being pursued by research institutions worldwide [3].

The field of 1,11-Undecanediol synthesis is rapidly advancing. The most promising strategies for yield improvement lie at the intersection of **synthetic biology, systems metabolic engineering, and bioprocess optimization**.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Microbial production of medium-chain-length diols [sciencedirect.com]
2. Cas 765-04-8,1,11-Undecanediol [lookchem.com]
3. 1,11-Undecanediol Decade Long Trends, Analysis and ... [archivemarketresearch.com]

To cite this document: Smolecule. [1,11-Undecanediol synthesis yield improvement]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b571510#1-11-undecanediol-synthesis-yield-improvement>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)